

An In-depth Technical Guide on Isododecanol: Molecular Weight and Formula

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Compound of Interest

Compound Name: *Isododecanol*

Cat. No.: *B1623501*

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This guide provides the fundamental molecular properties of **isododecanol**, a branched fatty alcohol. The information is tailored for researchers, scientists, and professionals in drug development who require precise chemical data.

Core Molecular Data

Isododecanol, also known as isododecyl alcohol or isolauryl alcohol, is a complex mixture of C12 isomers.^[1] Its branched structure distinguishes it from its linear counterpart, n-dodecanol.^[1]

The key quantitative data for **isododecanol** is summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆ O	^[2] ^[3]
Molecular Weight	186.33 g/mol	^[1] ^[2]
186.338 g/mol	^[3]	
186.33424 g/mol	^[4]	

Note on Isomeric Complexity: Commercial **isododecanol** is not a single compound but a mixture of various isomers. The specific composition can vary depending on the manufacturing

process.^[1] A common isomer found in technical grade **isododecanol** is 10-methylundecan-1-ol.^[1]

Experimental Protocols

Determining the molecular weight and formula of a chemical compound like **isododecanol** typically involves techniques such as mass spectrometry and elemental analysis.

- **Mass Spectrometry:** This technique measures the mass-to-charge ratio of ions. The molecular weight is determined from the molecular ion peak in the mass spectrum.
- **Elemental Analysis:** This method determines the percentage composition of elements (carbon, hydrogen, oxygen) in a compound. The empirical formula is derived from these percentages, and in conjunction with the molecular weight from mass spectrometry, the molecular formula is established.

Detailed experimental protocols for these standard analytical techniques are widely available in chemical literature and are not specific to **isododecanol**.

Logical Relationship Diagram

The relationship between the elemental composition and the final molecular formula can be visualized as a straightforward workflow.

Caption: Workflow for determining the molecular formula of **Isododecanol**.

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References

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